

Standard Operating Procedure: Safe Handling of 4-Methylbenzofuran

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Compound of Interest

Compound Name: 4-Methylbenzofuran

CAS No.: 5670-23-5

Cat. No.: B3053873

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Executive Summary & Risk Profile

4-Methylbenzofuran (CAS: 17059-52-8) is a bicyclic aromatic heterocycle used primarily as an intermediate in organic synthesis and flavor/fragrance applications.[1][2][3][4][5][6] While often treated casually due to its organoleptic uses, it presents distinct chemical hazards in its concentrated (neat) form.

Critical Hazard Classifications (GHS):

- Flammable Liquid (Category 3/4): Flash point is approximately 70-80°C (variable by source), classifying it as a combustible liquid (H226/H227).[1]
- Health Hazard (Chronic): Suspected carcinogen (H351) and potential for specific target organ toxicity (Liver - H373).[1]
- Irritant (Acute): Causes skin (H315), eye (H319), and respiratory tract irritation (H335).

Operational Directive: Treat all neat transfers as a potential carcinogen exposure risk. Do not rely on odor thresholds for safety warnings.[6][7]

Personal Protective Equipment (PPE) Matrix

The lipophilic nature of benzofurans allows them to permeate standard nitrile gloves rapidly upon direct contact. The following PPE standards are non-negotiable for handling neat stock solutions (>95% purity).

Hand Protection: The "Barrier-Dexterity" Protocol

Do not use single-layer nitrile gloves for prolonged handling of the neat liquid.[1] Aromatic ethers can swell and permeate nitrile rubber.

Layer	Material	Thickness	Function
Inner	Nitrile (Accelerator-Free)	4-5 mil (0.10mm)	Provides dexterity and protects skin from perspiration/inner contamination.[1]
Outer	Silver Shield® / Laminate	Multi-layer	Critical Barrier. Provides >4-hour breakthrough time against aromatic hydrocarbons.[1] Mandatory for spill cleanup or handling >100mL.
Alt. Outer	High-Grade Nitrile	>8 mil (0.20mm)	Acceptable only for incidental splash protection during micropipetting.[1] Change immediately upon contact.

Respiratory & Eye Protection[1][3][6][8]

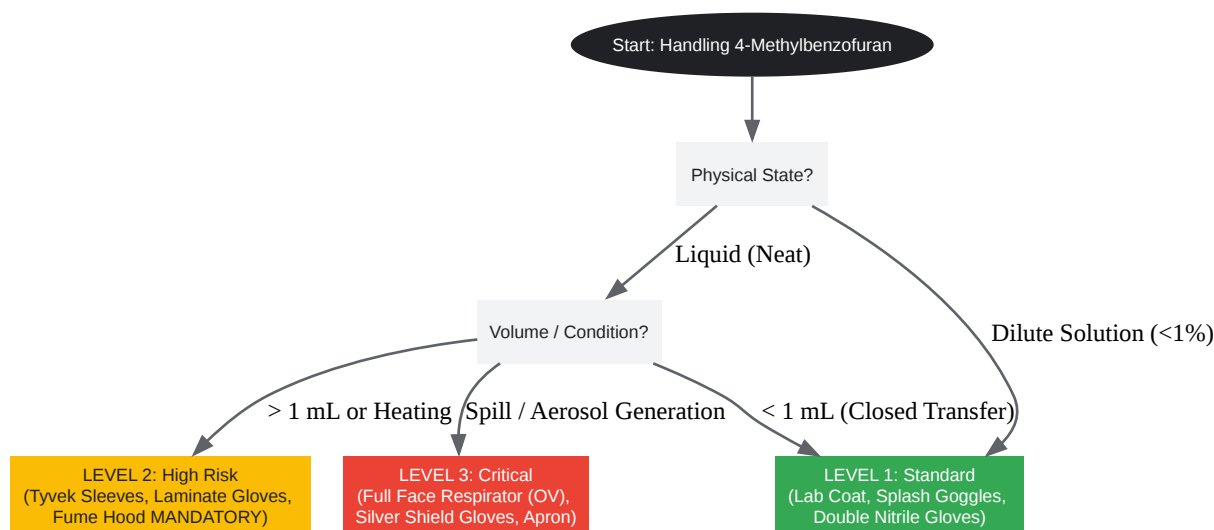
- Primary Control: All open-vessel operations must occur within a certified Chemical Fume Hood (Face velocity: 80–100 fpm).[1]

- Eye Protection: Chemical Splash Goggles (ANSI Z87.1) are required.[5][7][8][9] Safety glasses are insufficient due to the vapor irritation potential (H319).
- Respiratory Backup: If fume hood containment is breached or unavailable (e.g., equipment maintenance), use a half-face respirator with Organic Vapor (OV) cartridges (Black label).[1]

Operational Protocols

Workflow Logic: PPE Selection

The following decision logic dictates the required safety gear based on the state of the chemical.



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Figure 1: PPE Decision Logic based on volume and physical state.[2][5][6][10] Note that heating the substance significantly increases vapor pressure, escalating risk to Level 2.

Safe Weighing & Transfer Technique

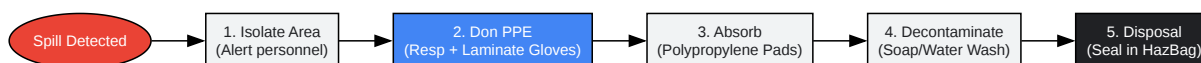
Objective: Prevent vapor release and cross-contamination during aliquot preparation.

- Preparation: Place a disposable absorbent mat (bench protector) inside the fume hood.
- Double Glove: Don inner nitrile gloves, then outer laminate or thick nitrile gloves.
- Vapor Trap: Do not weigh the neat liquid on an open balance outside the hood.
 - Method A (Tare): Tare a vial with a septum cap. Inject liquid through septum inside the hood. Weigh the closed vial.
 - Method B (Difference): If using a pipette, dispense inside the hood into a pre-weighed container. Cap immediately before moving to the balance.
- Decontamination: Wipe the exterior of the stock bottle with a Kimwipe dampened in ethanol before returning it to storage. Dispose of the Kimwipe as solid hazardous waste.

Emergency Response & Disposal

Spill Response Workflow

In the event of a spill (>5 mL) outside the fume hood, evacuate the immediate area.



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Figure 2: Immediate response workflow for neat **4-Methylbenzofuran** spills.

Waste Disposal^{[1][3][11]}

- Classification: Hazardous Organic Waste (Non-Halogenated).
- Segregation: Keep separate from strong oxidizers (e.g., nitric acid, peroxides) as benzofurans can react vigorously with oxidizing agents.
- Container: Collect in amber glass or HDPE containers. Do not use polystyrene, which may be dissolved by aromatic residues.

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